

# Application Notes and Protocols for ER-27319 Maleate Stock Solution Preparation

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## Compound of Interest

Compound Name: ER-27319 maleate

Cat. No.: B10768320

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and a comprehensive protocol for the preparation of **ER-27319 maleate** stock solutions for use in research and drug development applications.

## Introduction

**ER-27319 maleate** is a selective inhibitor of Spleen tyrosine kinase (Syk), a non-receptor tyrosine kinase critical for signal transduction in various cell types, including mast cells. By inhibiting the tyrosine phosphorylation of Syk initiated by the engagement of the high-affinity IgE receptor (FcεRI), ER-27319 abrogates downstream signaling events, leading to the inhibition of degranulation and the release of allergic mediators such as histamine and TNF-α. Its targeted action on the FcεRI signaling pathway makes it a valuable tool for studying allergic and inflammatory diseases.

## Quantitative Data Summary

For accurate and reproducible experimental results, it is crucial to start with a precisely prepared stock solution. The following table summarizes the key quantitative data for **ER-27319 maleate**.

Property	Value	Source(s)
Molecular Weight	396.17 g/mol	
Formula	$C_{18}H_{20}N_2O \cdot C_4H_4O_4$	
CAS Number	1204480-26-1	
Appearance	Powder	
Purity	≥98%	
Solubility in Water	up to 75 mM	
Solubility in DMSO	up to 100 mM	
IC <sub>50</sub>	10 μM for inhibition of TNF-α production and degranulation	

## Experimental Protocol: Preparation of a 10 mM Stock Solution in DMSO

This protocol details the steps for preparing a 10 mM stock solution of **ER-27319 maleate** in Dimethyl Sulfoxide (DMSO).

Materials:

- **ER-27319 maleate** powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Optional: Ultrasonic bath

#### Procedure:

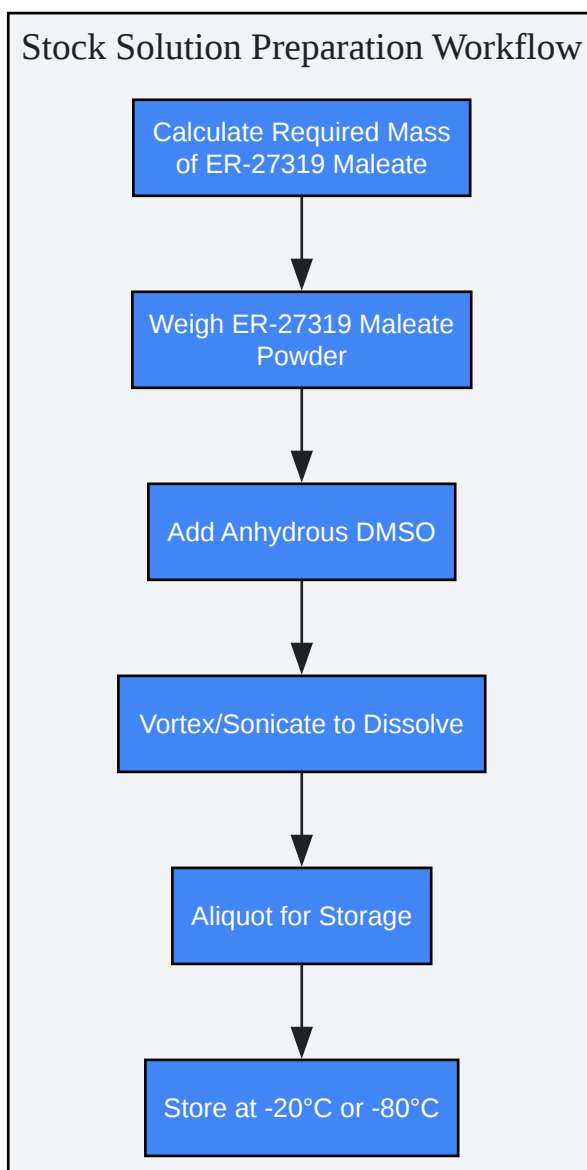
- Determine the required mass:
  - To prepare 1 mL of a 10 mM stock solution, you will need 3.96 mg of **ER-27319 maleate**.
  - Calculation:
    - $\text{Mass (g)} = \text{Concentration (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
    - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 396.17 \text{ g/mol} = 0.0039617 \text{ g} = 3.96 \text{ mg}$
- Weigh the compound:
  - Tare a clean, dry microcentrifuge tube or vial on the analytical balance.
  - Carefully weigh out 3.96 mg of **ER-27319 maleate** powder into the tube.
- Add the solvent:
  - Using a calibrated micropipette, add 1 mL of anhydrous DMSO to the tube containing the **ER-27319 maleate** powder.
- Dissolve the compound:
  - Cap the tube securely and vortex thoroughly for at least 30 seconds to dissolve the powder.
  - Visually inspect the solution to ensure that all the solid has dissolved.
  - If necessary, briefly sonicate the solution in an ultrasonic bath to aid dissolution.
- Storage:
  - For short-term storage (up to one month), store the stock solution at -20°C.
  - For long-term storage (up to six months), aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles and store at -80°C.

- Protect the solution from light.

**Note on Batch-Specific Molecular Weight:** The molecular weight can vary slightly between batches due to hydration. For the most accurate stock solution preparation, always refer to the batch-specific molecular weight provided on the product's certificate of analysis.

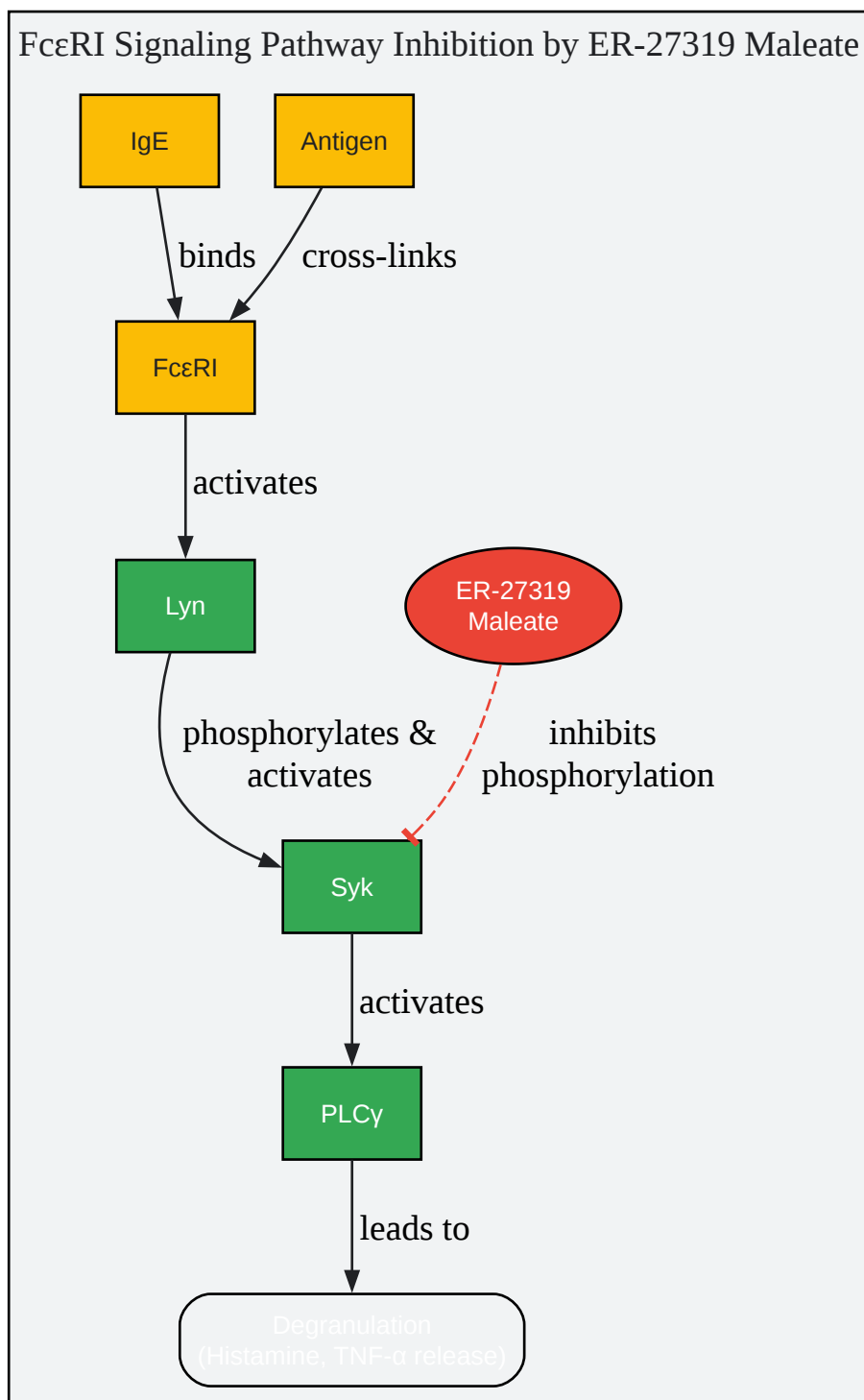
## Visualizations

The following diagrams illustrate the experimental workflow for preparing the stock solution and the signaling pathway inhibited by **ER-27319 maleate**.



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Caption: Workflow for **ER-27319 Maleate** Stock Solution Preparation.

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Caption: Inhibition of Syk by ER-27319 in the FcεRI Signaling Cascade.

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